

Application Notes and Protocols for Alpha Spectroscopy of Polonium-217 Decay

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Compound of Interest

Compound Name: Polonium-217

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Introduction

Polonium-217 (Po-217) is a short-lived alpha-emitting radionuclide with a half-life of 1.53 seconds.[1] It is a member of the Neptunium decay series and is of interest in various fields of nuclear science, including the study of nuclear structure and decay properties of heavy nuclei. These application notes provide a comprehensive overview of the alpha spectroscopy of Po-217 decay, including its decay characteristics, detailed experimental protocols for its measurement, and the necessary data analysis techniques. The information presented here is intended to guide researchers in designing and executing experiments to accurately measure the alpha decay of Po-217.

Decay Properties of Polonium-217

Polonium-217 primarily decays via alpha emission to Lead-213 (Pb-213). A minor branch of beta decay to Astatine-217 (At-217) also exists. The key decay properties are summarized in the table below.

Property	Value	Reference
Half-life ($T_{1/2}$)	1.53(5) s	[1]
Primary Decay Mode	Alpha (α) emission	[1]
Alpha Decay Branching Ratio	> 95%	[1]
Alpha Decay Energy (Q_α)	6.6621(23) MeV	[1]
Daughter Nuclide (α decay)	Lead-213 (^{213}Pb)	
Pb-213 Half-life	10.2(3) min	
Beta Decay Branching Ratio	< 5%	[1]
Beta Decay Energy (Q_{β^-})	1.489(8) MeV	[1]
Daughter Nuclide (β decay)	Astatine-217 (^{217}At)	
Parent Nuclide	Radon-221 (^{221}Rn)	
Rn-221 Half-life	25.7(5) min	[2]

Alpha Spectrum of Polonium-217

The alpha decay of **Polonium-217** is expected to predominantly populate the ground state of its daughter nuclide, Lead-213. This results in a relatively simple alpha spectrum dominated by a single peak corresponding to the ground state-to-ground state transition.

Alpha Particle Energy (E_α)	Intensity (%)
~6.53 MeV	> 95

Note: The alpha particle energy is slightly less than the Q_α value due to the recoil energy of the daughter nucleus. The exact energy and intensity of the alpha particle from Po-217 decay would be the primary objective of the experimental protocol described below.

Experimental Protocol: Alpha Spectroscopy of Polonium-217

Due to the short half-life of Po-217, a fast and efficient experimental setup is required. A common approach involves the production of the parent nuclide, Radon-221, which then decays to Po-217. The Po-217 recoils from the decay of Rn-221 can be collected onto a detector for immediate analysis.

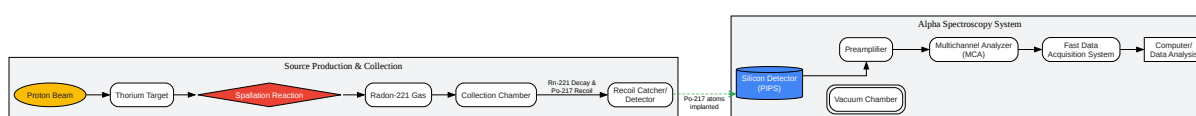
Production of the Radon-221 Source

Radon-221 ($T_{1/2} = 25.7$ min) can be produced via the spallation of a thorium target with high-energy protons.[2]

- Target: A thick thorium (^{232}Th) target.
- Projectile: Protons with an energy of approximately 110 MeV.[2]
- Reaction: Thorium spallation produces a variety of reaction products, including Radon-221.
- Separation: The resulting Radon gas can be cryogenically or chromatographically separated from other volatile products.

Recoil Implantation Setup for Polonium-217

A recoil implantation technique is highly suitable for measuring the alpha decay of the short-lived Po-217.



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Caption: Experimental workflow for Po-217 alpha spectroscopy.

Instrumentation

- Vacuum Chamber: To minimize energy loss of alpha particles in the air.
- Silicon Detector: A Passivated Implanted Planar Silicon (PIPS) detector is recommended for its high resolution and efficiency. The detector can also serve as the recoil catcher.
- Preamplifier: To amplify the weak signal from the detector.
- Multichannel Analyzer (MCA): To sort the amplified pulses by their height (energy).
- Fast Data Acquisition (DAQ) System: Crucial for accurately recording events from the short-lived Po-217.

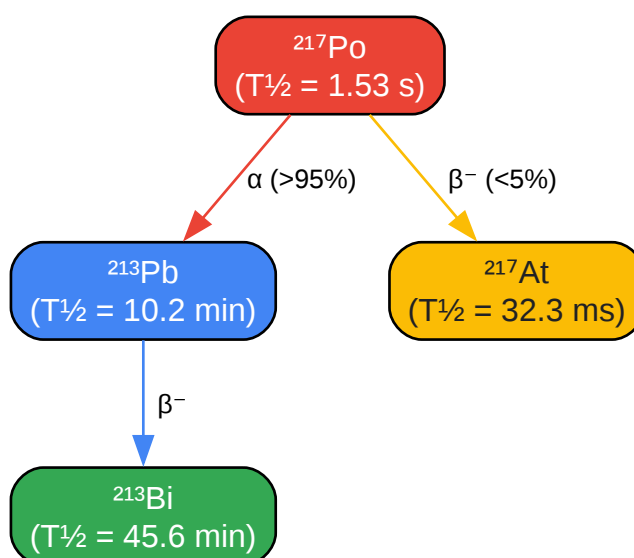
Experimental Procedure

- Source Preparation:
 - Introduce the separated Radon-221 gas into the vacuum chamber containing the silicon detector.
 - Allow the Rn-221 to decay. The recoiling **Polonium-217** daughters will be implanted onto the surface of the detector.
- System Calibration:
 - Before introducing the Rn-221 source, calibrate the energy response of the spectroscopy system using a standard multi-alpha source (e.g., a source containing ^{239}Pu , ^{241}Am , and ^{244}Cm).
 - Establish a linear relationship between the channel number of the MCA and the known alpha energies.
- Data Acquisition:
 - With the Rn-221 source in the chamber, start the data acquisition.

- Due to the short half-life of Po-217, the acquisition time for observing its decay will be on the order of minutes, sufficient to observe the decay of a significant number of atoms.
- The fast DAQ system should be configured to handle high count rates and provide accurate timing information if half-life measurements are also desired.
- Data Analysis:
 - Analyze the resulting alpha spectrum to identify the peak corresponding to the decay of Po-217.
 - Use the energy calibration to determine the precise energy of the alpha particles.
 - The number of counts in the peak can be used to determine the activity of Po-217 and, if the detection efficiency is known, to calculate the branching ratio.
 - The decay of the peak over time can be used to confirm the 1.53 s half-life of Po-217.

Polonium-217 Decay Pathway

The primary decay pathway of **Polonium-217** is through alpha emission to the ground state of Lead-213.



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